

Neobritannilactone B: A Technical Overview of its Discovery, Natural Source, and Characterization

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Compound of Interest

Compound Name: *Neobritannilactone B*

Cat. No.: *B15590980*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Neobritannilactone B is a sesquiterpene lactone, a class of naturally occurring compounds known for their diverse and potent biological activities. This document provides a comprehensive technical guide on the discovery, natural source, isolation, and characterization of **Neobritannilactone B**. The information presented herein is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery who are interested in this promising bioactive molecule.

Discovery and Natural Source

Neobritannilactone B was discovered and isolated from the flowers of *Inula britannica* L., a plant belonging to the Asteraceae family.[1][2] This plant, commonly known as British yellowhead or meadow fleabane, has a history of use in traditional medicine, particularly in Asia.[2] *Inula britannica* is a rich source of various secondary metabolites, including a significant number of sesquiterpene lactones.[3] The isolation of **Neobritannilactone B** and other related compounds from this plant is often guided by bioassays, such as cytotoxicity screenings against cancer cell lines.[4]

Experimental Protocols

The isolation and purification of **Neobritannilactone B** from *Inula britannica* involves a series of extraction and chromatographic steps. The following is a generalized protocol based on established methodologies for isolating sesquiterpene lactones from this species.[1][2]

1. Plant Material and Extraction:

- **Plant Material:** The primary source for **Neobritannilactone B** is the flowers of *Inula britannica*. [2]
- **Extraction:** The air-dried and powdered flowers are exhaustively extracted with 95% ethanol or methanol at room temperature. [1][2] The resulting solvent extract is then concentrated under reduced pressure to yield a crude extract. [2]

2. Fractionation:

- The crude extract is suspended in water and subjected to sequential liquid-liquid partitioning with solvents of increasing polarity. A common sequence includes n-hexane, chloroform, ethyl acetate, and n-butanol.
- **Neobritannilactone B**, being a moderately polar compound, is typically enriched in the chloroform or ethyl acetate fraction. [2][3]

3. Chromatographic Purification:

- **Silica Gel Column Chromatography:** The enriched fraction (e.g., the chloroform-soluble portion) is subjected to silica gel column chromatography. [2] The column is typically eluted with a gradient of increasing polarity, for example, a mixture of n-hexane and ethyl acetate, or chloroform and methanol.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions from the silica gel column that show the presence of **Neobritannilactone B** (as determined by thin-layer chromatography or analytical HPLC) are further purified using preparative HPLC, often on a C18 reversed-phase column with a mobile phase such as methanol-water or acetonitrile-water, to yield the pure compound.

4. Structure Elucidation:

- The definitive structure of **Neobritannilactone B** was determined through extensive spectroscopic analysis, primarily including:
 - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D NMR (^1H and ^{13}C) and 2D NMR (COSY, HSQC, HMBC) experiments to establish the connectivity and stereochemistry of the molecule.[\[1\]](#)

Data Presentation

Spectroscopic Data for Neobritannilactone B

The following tables summarize the key spectroscopic data used for the structural elucidation of **Neobritannilactone B**, as reported in the literature.[\[1\]](#) The spectra were recorded in deuterated chloroform (CDCl_3).

Table 1: ^1H NMR Spectroscopic Data for **Neobritannilactone B** (500 MHz, CDCl_3)[\[1\]](#)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1	4.95	d	9.6
2	2.15	m	
3 α	1.80	m	
3 β	1.65	m	
4	2.05	m	
5	3.98	d	9.6
6	4.25	t	9.0
7	2.85	m	
9 α	1.95	m	
9 β	1.75	m	
10	1.50	s	
11	2.55	m	
13	1.20	d	
14	1.15	d	
15	1.05	d	

Table 2: ^{13}C NMR Spectroscopic Data for **Neobritannilactone B** (125 MHz, CDCl_3)[[1](#)]

Position	Chemical Shift (δ) ppm
1	82.5
2	35.1
3	30.2
4	41.8
5	50.5
6	78.9
7	48.2
8	178.1
9	38.6
10	42.3
11	139.8
12	170.5
13	125.6
14	21.1
15	16.9

Biological Activity Data

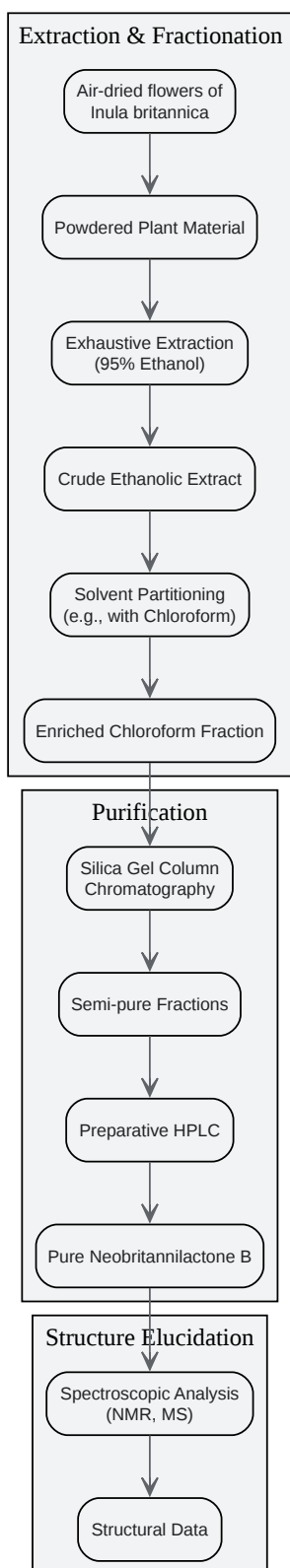
Neobritannilactone B has demonstrated significant biological activity, particularly as a pro-apoptotic agent in cancer cells.

Table 3: Apoptosis-Inducing Activity of **Neobritannilactone B**

Cell Line	Concentration	Incubation Time	Percentage of Apoptotic Cells	Reference
COLO 205	25 μ M	24 h	41.62%	[5]
HT-29	25 μ M	24 h	66.54%	[5]
HL-60	25 μ M	24 h	77.57%	[5]
AGS	25 μ M	24 h	11.78%	[5]

Visualizations

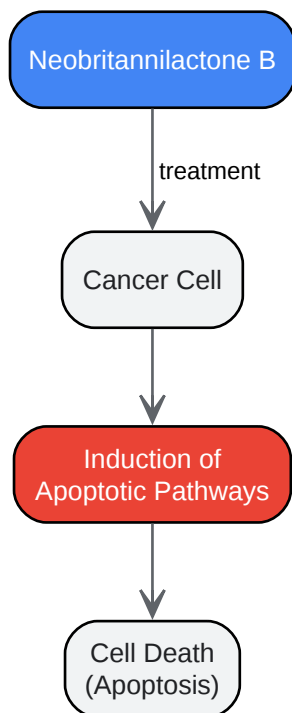
Experimental Workflow for Isolation and Characterization



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Caption: Workflow for the isolation and structural elucidation of **Neobritannilactone B**.

Postulated Biological Effect: Pro-Apoptotic Signaling



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Caption: Simplified diagram of the pro-apoptotic effect of **Neobritannilactone B** on cancer cells.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Secondary Metabolites from *Inula britannica* L. and Their Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cytotoxic sesquiterpene lactones from *Inula britannica* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
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